

Proper Disposal Procedures for 3-Chloro-5-nitropyridin-4-amine

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Compound of Interest

Compound Name: 3-Chloro-5-nitropyridin-4-amine

Cat. No.: B582036

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Disclaimer: A specific Safety Data Sheet (SDS) for **3-Chloro-5-nitropyridin-4-amine** (CAS No. 89284-28-6) is not readily available. The following guidance is based on the chemical structure and data from structurally similar compounds, such as other chlorinated and nitrated pyridines, as well as general principles of hazardous waste management. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal requirements in your location.

This document provides essential safety and logistical information for the proper disposal of **3-Chloro-5-nitropyridin-4-amine**, tailored for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before handling **3-Chloro-5-nitropyridin-4-amine** for disposal, ensure all necessary safety measures are in place. Based on analogous compounds, this substance should be treated as hazardous.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use compatible, chemical-resistant gloves (e.g., nitrile rubber).

- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or in case of spills, additional protective clothing may be necessary.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates if handling outside a fume hood or if dust is generated.

Engineering Controls:

- All handling of **3-Chloro-5-nitropyridin-4-amine** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible.

Step-by-Step Disposal Protocol

The disposal of **3-Chloro-5-nitropyridin-4-amine** must comply with local, regional, and national hazardous waste regulations.[\[1\]](#)[\[2\]](#)[\[3\]](#)

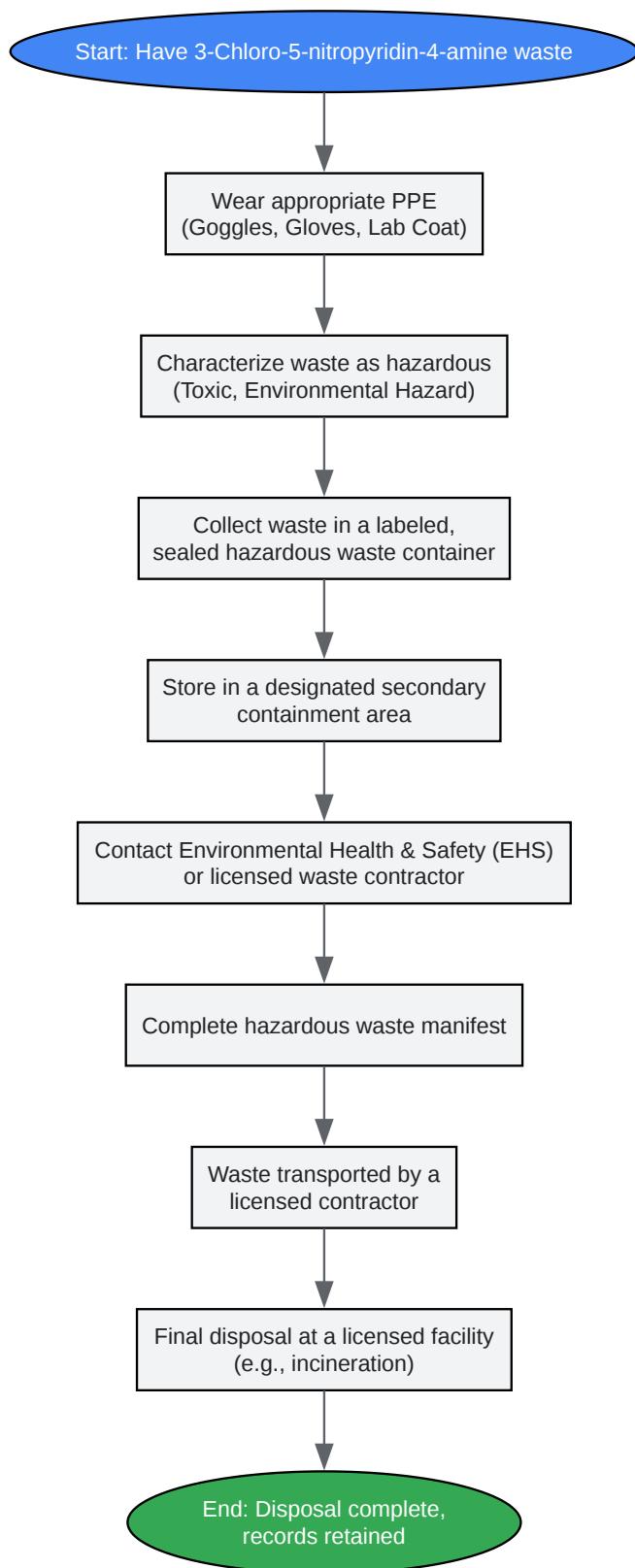
- Waste Characterization:
 - Based on its structure (a halogenated nitroaromatic amine), **3-Chloro-5-nitropyridin-4-amine** should be considered a hazardous waste.
 - It may be classified as toxic and an environmental hazard. Do not dispose of it down the drain or in regular trash.[\[2\]](#)
- Waste Segregation and Collection:
 - Collect waste **3-Chloro-5-nitropyridin-4-amine** and any contaminated materials (e.g., weighing paper, gloves, pipette tips) in a designated, properly labeled hazardous waste container.
 - The container must be made of a material compatible with the chemical, be in good condition, and have a secure, tight-fitting lid.
 - Label the waste container clearly with "Hazardous Waste," the full chemical name "**3-Chloro-5-nitropyridin-4-amine**," and the associated hazards (e.g., "Toxic," "Environmental Hazard").

- Storage:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure secondary containment area away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.
 - Storage time limits for hazardous waste at the generator's site are regulated and depend on the generator's status (e.g., Very Small, Small, or Large Quantity Generator).[3][4]
- Arrange for Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste.
 - Provide the contractor with all available information about the waste, including its chemical name and any known hazards.
- Documentation:
 - Complete all required hazardous waste manifest forms provided by the disposal contractor. The manifest system is designed to track hazardous waste from its generation to its final disposal ("cradle to grave").[2][4]
 - Retain a copy of the manifest for your records, as required by regulations (typically for at least three years).[3]
- Spill and Emergency Procedures:
 - In case of a spill, evacuate the area and prevent others from entering.
 - If safe to do so, and with appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a designated hazardous waste container.
 - Ventilate the area and decontaminate the spill site.
 - Report the spill to your EHS department.

Summary of Key Data

Property	Value	Source
Chemical Name	3-Chloro-5-nitropyridin-4-amine	-
CAS Number	89284-28-6	-
Molecular Formula	C ₅ H ₄ ClN ₃ O ₂	-
Molecular Weight	173.56 g/mol	-
Physical State	Solid (Assumed)	-
Hazard Classifications	Assumed to be hazardous (Toxic, Skin Irritant, Eye Irritant, Environmental Hazard)	Inferred from structurally similar compounds. Specific hazard data is not available.
Disposal Method	Incineration at a licensed hazardous waste facility is recommended.	Based on general procedures for halogenated and nitrated organic compounds. [1]
Incompatible Materials	Strong oxidizing agents, Acids, Acid anhydrides, Acid chlorides	Inferred from Safety Data Sheets of similar compounds.

Disposal Decision Workflow



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Caption: Decision workflow for the proper disposal of **3-Chloro-5-nitropyridin-4-amine**.

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- 2. Summary of Hazardous Waste Regulations | Florida Department of Environmental Protection [floridadep.gov]
- 3. Hazardous Waste [mde.maryland.gov]
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